

Personal protective equipment for handling JNJ-38877618

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-38877618

Cat. No.: B608213

[Get Quote](#)

Essential Safety Precautions for Handling JNJ-38877618

For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **JNJ-38877618**, a highly selective c-Met kinase inhibitor, is paramount. Adherence to strict laboratory protocols and the use of appropriate personal protective equipment (PPE) are critical to minimize exposure and ensure a safe research environment.

JNJ-38877618, also known as OMO-1, is a potent, orally bioavailable inhibitor of the c-Met receptor tyrosine kinase.^{[1][2]} Due to its potent biological activity, appropriate safety measures must be in place during handling, storage, and disposal. The following guidelines are based on standard laboratory safety practices for potent compounds and information available in safety data sheets (SDS).

Personal Protective Equipment (PPE)

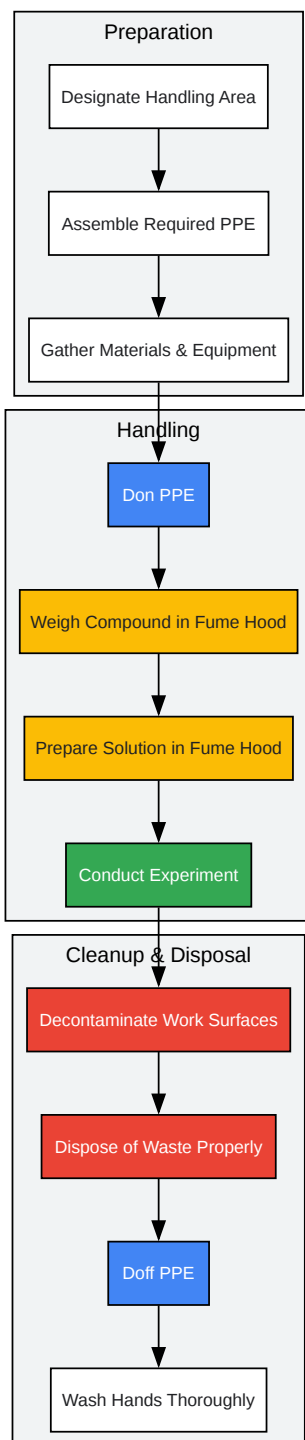
The primary goal of PPE is to provide a barrier between the handler and the chemical. The recommended PPE for handling **JNJ-38877618** is summarized below.

PPE Category	Item	Specification	Purpose
Hand Protection	Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact. Double gloving is recommended for handling neat compound or concentrated solutions.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified.	To protect eyes from splashes or dust.
Body Protection	Laboratory Coat	Standard laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Fume Hood or Respirator	Use in a certified chemical fume hood. If not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	To prevent inhalation of dust or aerosols.

Safe Handling and Operational Plan

A clear, step-by-step workflow is essential for minimizing the risk of exposure. The following diagram outlines a safe handling workflow for **JNJ-38877618**.

Safe Handling Workflow for JNJ-38877618



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **JNJ-38877618**.

Disposal Plan

Proper disposal of **JNJ-38877618** and any contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid Waste	Collect in a dedicated, labeled hazardous waste container.
Liquid Waste (Solutions)	Collect in a dedicated, labeled hazardous waste container. Do not pour down the drain.
Contaminated PPE	Dispose of as hazardous waste in a dedicated, labeled container.

All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Emergency Procedures

In the event of an exposure, immediate action is necessary.

Exposure Type	Immediate Action
Skin Contact	Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.
Ingestion	Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious.

In all cases of exposure, seek immediate medical attention and provide the medical personnel with the Safety Data Sheet (SDS) for **JNJ-38877618**.

By implementing these safety and logistical measures, researchers can handle **JNJ-38877618** effectively while minimizing the risks to themselves and their colleagues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling JNJ-38877618]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608213#personal-protective-equipment-for-handling-jnj-38877618]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com